

# 2-Amino-6-chlorobenzoyl chloride CAS number and identifiers

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## Compound of Interest

Compound Name: 2-Amino-6-chlorobenzoyl chloride

Cat. No.: B1390120

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## In-Depth Technical Guide: 2-Amino-6-chlorobenzoyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-6-chlorobenzoyl chloride** (CAS No. 227328-16-7), a chemical intermediate of interest in organic synthesis and potentially in the development of novel therapeutics. Due to the limited availability of public data on this specific compound, this guide also draws upon information from structurally similar compounds to provide a broader context for its potential properties and reactivity.

## Chemical Identity and Identifiers

**2-Amino-6-chlorobenzoyl chloride** is a substituted aromatic acyl chloride. The presence of an amino group, a chloro group, and a reactive acyl chloride moiety on the benzene ring makes it a versatile building block in medicinal chemistry and material science.

Table 1: Chemical Identifiers for **2-Amino-6-chlorobenzoyl chloride**

Identifier	Value	Source
CAS Number	227328-16-7	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO	[1]
Molecular Weight	190.03 g/mol	
IUPAC Name	2-Amino-6-chlorobenzoyl chloride	
InChI	InChI=1S/C7H5Cl2NO/c8-4-2-1-3-5(10)6(4)7(9)11/h1-3H,10H2	[2]
InChIKey	QMVPVXZJPRBZKZ-UHFFFAOYSA-N	[2]
Canonical SMILES	<chem>C1=CC(=C(C(=C1)N)C(=O)Cl)Cl</chem>	[2]

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2-Amino-6-chlorobenzoyl chloride** are not readily available in the public domain. The data presented below are computational predictions and should be used as estimates. For comparison, properties of the related compound 2-chlorobenzoyl chloride are also included.

Table 2: Predicted and Comparative Physicochemical Properties

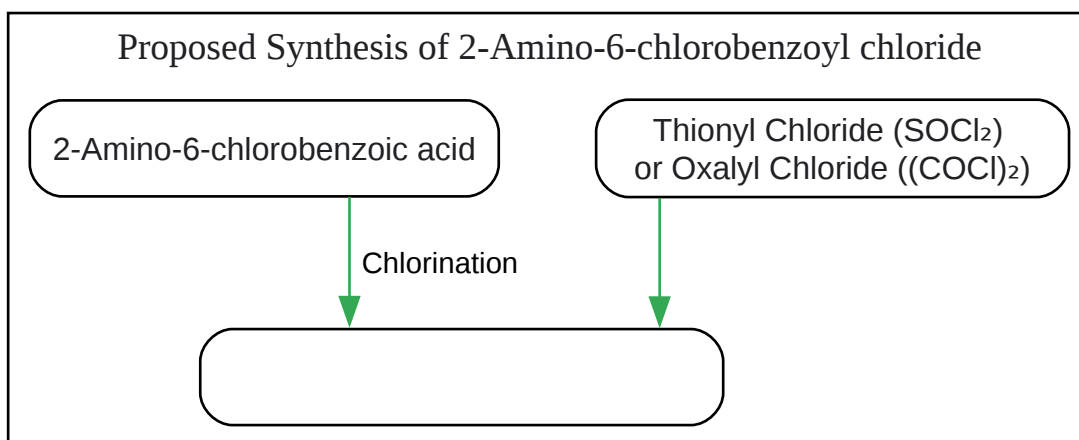
Property	2-Amino-6-chlorobenzoyl chloride (Predicted)	2-Chlorobenzoyl chloride (Experimental)	Source
Melting Point	Data not available	-4 to -3 °C	
Boiling Point	Data not available	238 °C	
Density	Data not available	1.382 g/mL at 25 °C	
LogP	2.88	2.9 (XLogP3)	[1]
PSA (Polar Surface Area)	43.09 Å <sup>2</sup>	17.07 Å <sup>2</sup>	[1]
Water Solubility	Likely reacts	Reacts	

## Synthesis and Reactivity

### Proposed Synthesis

A definitive, published experimental protocol for the synthesis of **2-Amino-6-chlorobenzoyl chloride** is not currently available. However, based on standard organic chemistry principles, the most probable synthetic route involves the chlorination of its corresponding carboxylic acid, 2-Amino-6-chlorobenzoic acid (CAS No. 2148-56-3).[3][4] Common chlorinating agents for this type of transformation include thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>).

The general reaction is as follows:



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Caption: Proposed synthesis of **2-Amino-6-chlorobenzoyl chloride**.

A potential challenge in this synthesis is the presence of the amino group, which can react with the chlorinating agent. Protection of the amino group may be necessary prior to the chlorination step, followed by deprotection.

## Reactivity

As an acyl chloride, **2-Amino-6-chlorobenzoyl chloride** is expected to be a reactive compound. The acyl chloride functional group is a good electrophile and will readily undergo nucleophilic acyl substitution reactions. It is expected to react with water, alcohols, and amines to form the corresponding carboxylic acid, esters, and amides, respectively. The presence of the amino and chloro substituents on the aromatic ring will influence the reactivity of the acyl chloride and the aromatic ring itself.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Amino-6-chlorobenzoyl chloride** is not publicly available. However, based on the reactivity of acyl chlorides, it should be handled with extreme care in a well-ventilated fume hood. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is essential.

Table 3: Inferred Hazards and Precautions

Hazard	Precaution
Corrosive	Avoid contact with skin, eyes, and mucous membranes.
Moisture sensitive	Handle and store under anhydrous conditions.
Lachrymator	Avoid inhalation of fumes.
Toxicity	The toxicological properties have not been thoroughly investigated.

## Applications in Research and Drug Development

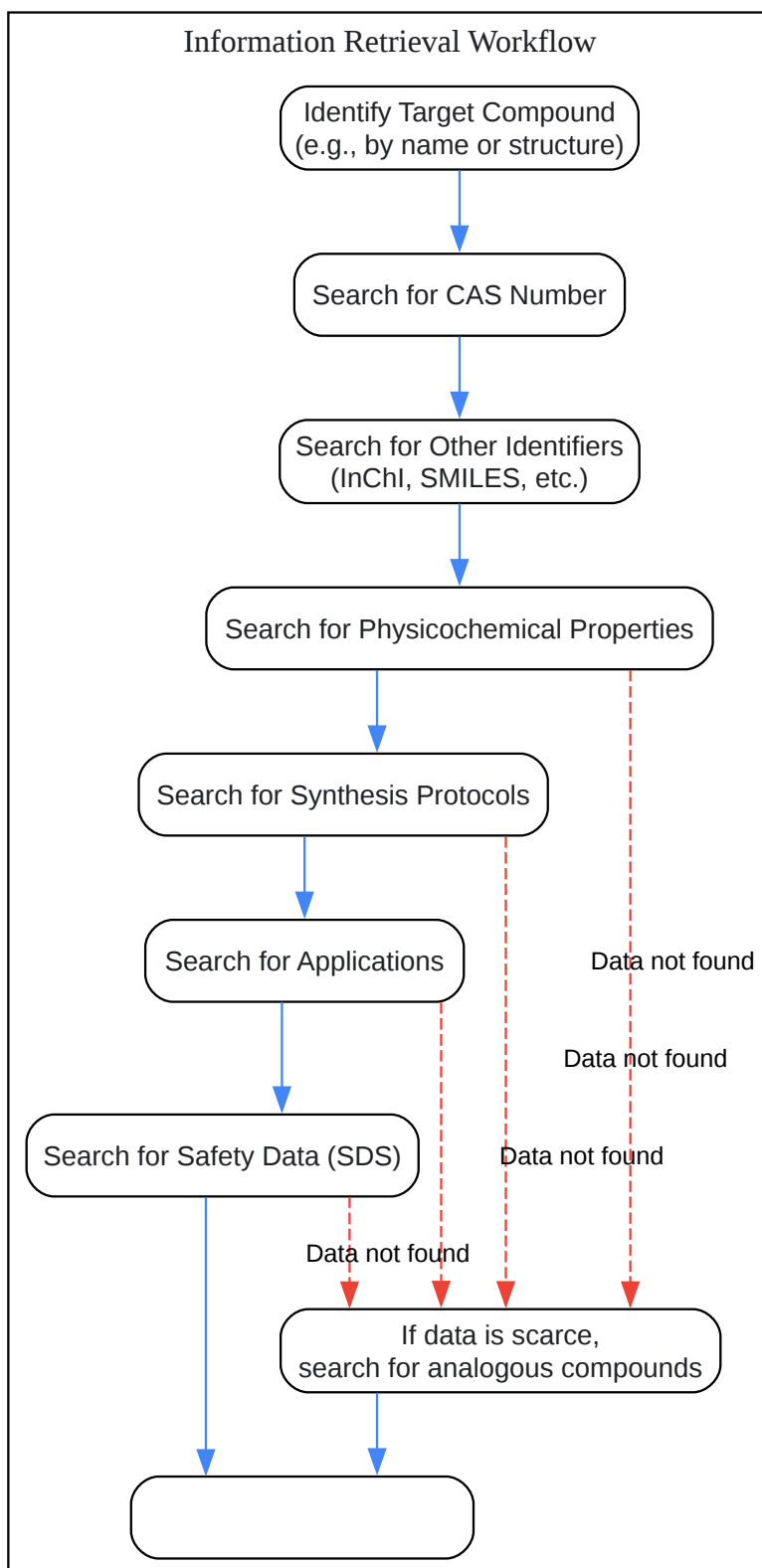
While specific applications of **2-Amino-6-chlorobenzoyl chloride** are not well-documented, its structure suggests potential utility as an intermediate in the synthesis of various biologically active molecules. Substituted benzoyl chlorides are known to be precursors for a range of pharmaceuticals and agrochemicals. The 2-amino-6-chloro substitution pattern could be a key feature in the design of novel compounds targeting specific biological pathways.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis or use of **2-Amino-6-chlorobenzoyl chloride** are not available in the reviewed literature. Researchers planning to work with this compound would need to develop their own procedures, likely adapting protocols for similar substituted benzoyl chlorides.

## Logical Workflow for Chemical Information Retrieval

The process of gathering information for this technical guide involved a systematic search for a compound with limited public data. The following diagram illustrates a generalized workflow for such a chemical information retrieval process.



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Caption: Generalized workflow for chemical information retrieval.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety assessment or experimental validation. The information provided, particularly where inferred from analogous compounds, should be treated with caution. Always consult primary literature and official safety documentation before handling any chemical substance.

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## References

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